

N-Vinyl-2-pyrrolidone monomer properties and purity analysis

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Compound of Interest

Compound Name: *N-Vinyl-2-pyrrolidone*

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An In-depth Technical Guide to **N-Vinyl-2-pyrrolidone** (NVP) Monomer: Properties and Purity Analysis

Introduction

N-Vinyl-2-pyrrolidone (NVP) is an organic compound featuring a 5-membered lactam ring attached to a vinyl group.^[1] It is a versatile monomer widely utilized in the production of polymers, particularly Polyvinylpyrrolidone (PVP).^{[1][2]} Its unique properties, including high polarity, water solubility, and film-forming capabilities, make it an essential component in pharmaceuticals, personal care products, coatings, and adhesives.^{[2][3]} For researchers, scientists, and drug development professionals, a thorough understanding of NVP's properties and the methods to verify its purity is critical for ensuring the quality, safety, and efficacy of the final products.

This technical guide provides a comprehensive overview of the physicochemical properties of **N-Vinyl-2-pyrrolidone** and details the primary analytical methods for its purity assessment.

Properties of N-Vinyl-2-pyrrolidone

NVP is a colorless to light yellowish liquid with a mild, characteristic odor.^{[4][5]} Its molecular structure, containing both a hydrophilic lactam ring and a reactive vinyl group, dictates its chemical behavior and applications.^[6]

Physical and Chemical Properties

The key physical and chemical properties of NVP are summarized in the table below. These characteristics are fundamental for its handling, storage, and application in various formulations.

Property	Value	References
Chemical Formula	C ₆ H ₉ NO	[4] [7] [8]
Molecular Weight	111.14 g/mol	[4] [7] [8] [9]
Appearance	Colorless to light yellow liquid	[2] [4] [5] [8]
Melting Point	13 - 14 °C (55 - 57 °F)	[1] [5] [8] [10]
Boiling Point	92 - 95 °C at 11-15 mmHg (hPa)	[5] [8] [10] [11]
Density	~1.04 g/cm ³ at 20-25 °C	[4] [5] [8] [10]
Flash Point	95 °C (203 °F)	[8] [9] [10] [12]
Refractive Index (n _{20/D})	~1.512	[1] [5] [8] [12]
Vapor Pressure	0.12 hPa at 20 °C	[8] [10]
Autoignition Temperature	~240 °C	[8]
Explosion Limits	1.4 - 10% (v/v)	[8] [10]

Solubility

NVP's polarity makes it miscible with water and a wide range of organic solvents, a critical property for its use in diverse formulations.[\[2\]](#)[\[7\]](#)[\[13\]](#)

Solvent	Solubility	References
Water	Fully miscible / Soluble	[8] [11] [13]
Ethanol	Soluble	[13]
Methanol	Soluble	[13]
Acetone	Soluble	[13]
Ether	Soluble	[6]
Aromatic Hydrocarbons	Soluble	[6]
Aliphatic Hydrocarbons	Partially miscible	[5] [11]

Chemical Reactivity

NVP's chemical behavior is dominated by its vinyl group and lactam ring.

- **Polymerization:** The monomer readily undergoes free-radical polymerization to form Polyvinylpyrrolidone (PVP).[\[4\]](#)[\[6\]](#) This reaction can be initiated by heat or chemical initiators. [\[6\]](#) To prevent spontaneous polymerization during storage, commercial NVP is often stabilized with an inhibitor like sodium hydroxide (NaOH) or N,N'-Di-sec-butyl-p-phenylenediamine.[\[6\]](#)[\[8\]](#)
- **Hydrolysis:** In the presence of acidic conditions, NVP can hydrolyze to 2-pyrrolidone and acetaldehyde.[\[6\]](#)[\[11\]](#) Therefore, it is typically stored under slightly alkaline conditions to maintain stability.[\[6\]](#)
- **Addition Reactions:** Protic compounds such as alcohols, phenols, and thiols can add across the vinyl double bond.[\[11\]](#)

Purity Analysis of NVP Monomer

Ensuring the purity of NVP is crucial, as impurities can affect polymerization kinetics, polymer properties, and the safety of the final product. Common impurities include water, 2-pyrrolidone (a hydrolysis product or precursor), and polymerization by-products.[\[4\]](#)[\[7\]](#)

Analytical Techniques for Purity Determination

Several analytical methods are employed to assess the purity of NVP and quantify its impurities. The most common and effective techniques are Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), and Karl Fischer Titration.

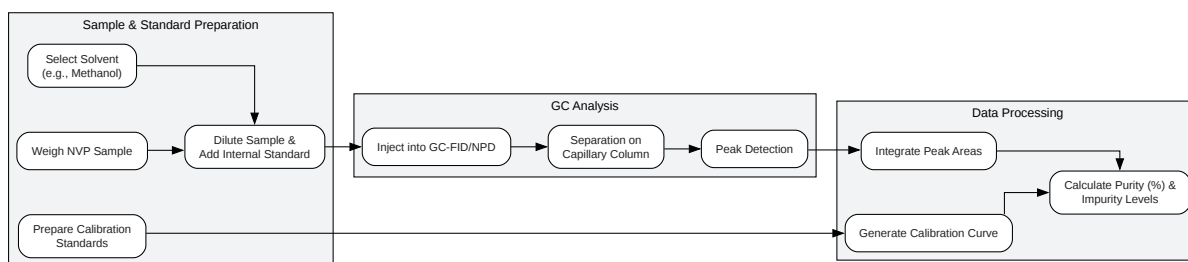
Gas Chromatography (GC)

Gas chromatography is a robust method for determining the purity of volatile and semi-volatile compounds like NVP. It is widely used to quantify the NVP assay and detect impurities such as 2-pyrrolidone.[\[14\]](#)[\[15\]](#)

This protocol is a general guideline based on established methods for analyzing NVP and related compounds.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Sample Preparation:
 - Accurately weigh the NVP sample.
 - Dilute the sample in a suitable solvent, such as methanol, methylene chloride, or a mixture thereof.[\[16\]](#) For quantitative analysis, an internal standard (e.g., gamma-butyrolactone) can be added.[\[15\]](#)
 - Prepare a series of calibration standards of known NVP concentrations in the same solvent.
- Instrumentation and Conditions:
 - Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID) or a Nitrogen-Phosphorus Detector (NPD) for enhanced sensitivity to nitrogen-containing compounds.[\[16\]](#)[\[17\]](#) A Mass Spectrometer (MS) can be used for definitive peak identification.[\[14\]](#)
 - Column: A capillary column suitable for polar compounds, such as a DB-WAX or DB-624.[\[14\]](#)[\[16\]](#)
 - Carrier Gas: Nitrogen or Helium.[\[15\]](#)
 - Temperatures:

- Injector Temperature: Typically 250-280 °C.[15]
- Detector Temperature: Typically 250-300 °C.
- Oven Program: A temperature gradient is used to separate components. For example, start at a lower temperature (e.g., 80 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 220 °C).
- Injection: Inject 1 µL of the prepared sample and standard solutions.[16]
- Data Analysis:
 - Identify the NVP peak in the chromatogram based on its retention time compared to the standard.
 - Identify impurity peaks (e.g., 2-pyrrolidone) in a similar manner.
 - Calculate the concentration of NVP and impurities by comparing the peak areas of the sample to the calibration curve generated from the standards. The purity is often expressed as a weight percentage (%).



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Workflow for NVP Purity Analysis by Gas Chromatography.

High-Performance Liquid Chromatography (HPLC)

HPLC is another powerful technique for NVP analysis, particularly for non-volatile impurities or when NVP is part of a polymer matrix.^[18] Reverse-phase HPLC is commonly used.^[18]

This protocol provides a general methodology for NVP analysis by reverse-phase HPLC.^[2]^[18]

- Sample Preparation:
 - Accurately weigh the NVP sample and dissolve it in the mobile phase or a suitable solvent like water or acetonitrile.
 - Filter the sample solution through a 0.45 µm syringe filter to remove particulates.
 - Prepare a series of calibration standards in a similar manner.
- Instrumentation and Conditions:
 - Instrument: HPLC system with a UV detector (NVP has a UV absorbance).
 - Column: A reverse-phase column, such as a C18 or a specialized column like Newcrom R1.^[2]
 - Mobile Phase: A mixture of water and an organic solvent like acetonitrile or methanol.^[18] An acid, such as phosphoric acid or formic acid, may be added to improve peak shape.
 - Flow Rate: Typically 0.25 - 1.0 mL/min.^[18]
 - Detection Wavelength: Set according to the UV absorbance maximum of NVP.
 - Column Temperature: Maintained at a constant temperature, for example, 40 °C, for reproducibility.^[18]
- Data Analysis:
 - Identify and quantify the NVP peak by comparing its retention time and area with those of the calibration standards.

- Calculate the purity based on the relative peak area or against the calibration curve.

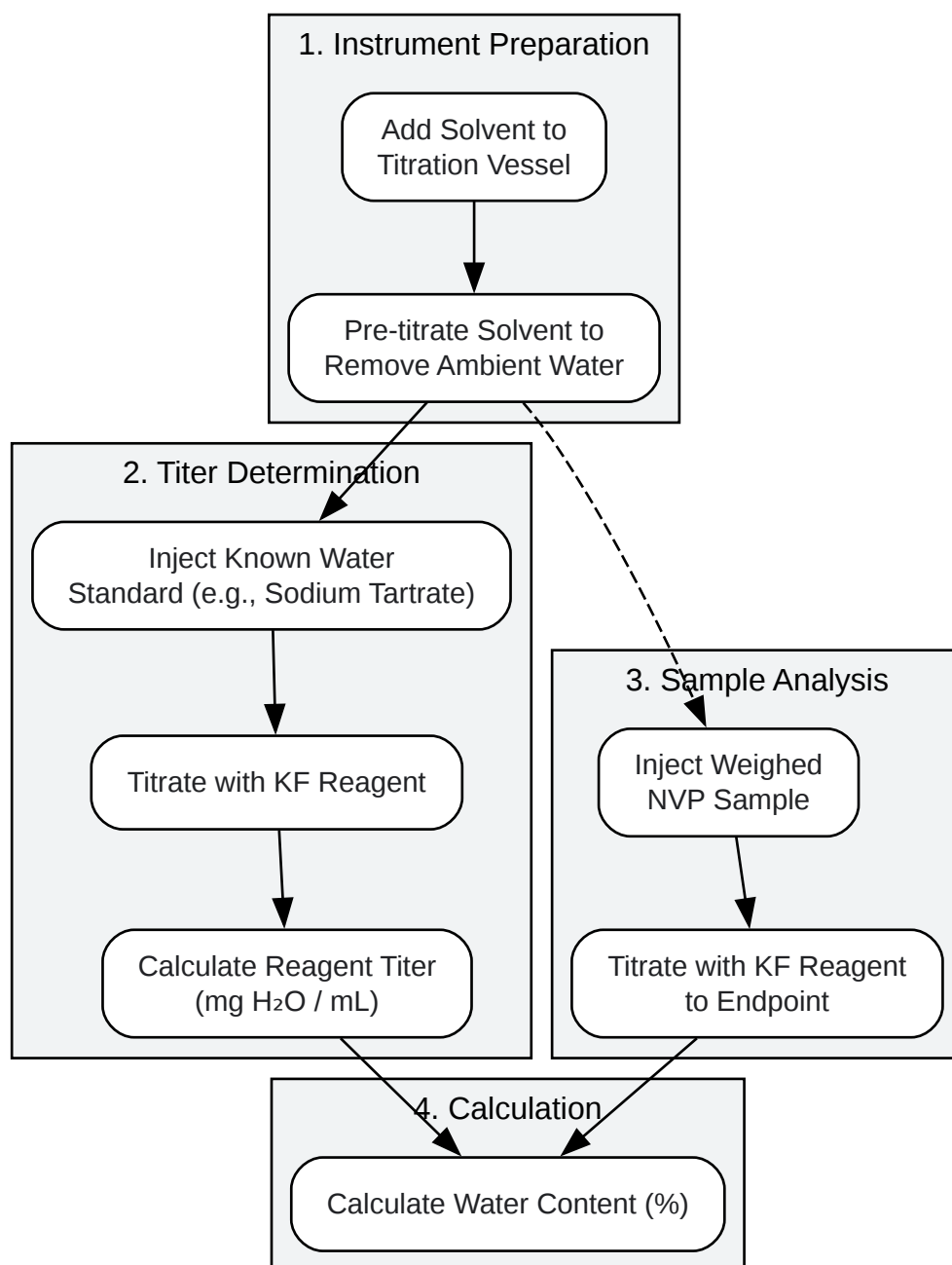
Karl Fischer Titration

This method is the gold standard for determining water content in raw materials and is highly specific to water.^{[19][20]} Given that water can promote the hydrolysis of NVP, its quantification is a critical quality control step.^[6] Both volumetric and coulometric Karl Fischer methods can be used, depending on the expected water content.^{[21][22]}

This is a typical procedure for samples with water content above 0.1%.^[21]

- Instrument Setup:
 - Set up a volumetric Karl Fischer titrator.
 - Add a suitable solvent (e.g., anhydrous methanol) to the titration vessel.^[20]
 - Titrate the solvent with the Karl Fischer reagent to a stable, dry endpoint to eliminate residual moisture. This is the pre-titration or conditioning step.
- Titer Determination:
 - Accurately add a known amount of a water standard (e.g., sodium tartrate dihydrate or a commercial water standard) to the conditioned vessel.^[20]
 - Titrate with the Karl Fischer reagent to the endpoint.
 - The water equivalence factor (titer) of the reagent (in mg H₂O/mL) is calculated.^[20] This step should be performed in triplicate for accuracy.
- Sample Analysis:
 - Accurately weigh and inject a suitable amount of the NVP sample (e.g., ~5 g) directly into the titration vessel using a syringe.^[19]
 - Titrate the sample with the Karl Fischer reagent to the electrometric endpoint.^[20]
 - Record the volume of titrant consumed.

- Calculation:
 - Calculate the water content (%) in the NVP sample using the following formula: $\text{Water Content (\%)} = (\text{Volume of Titrant (mL)} \times \text{Titer (mg/mL)} / \text{Sample Weight (mg)}) \times 100$

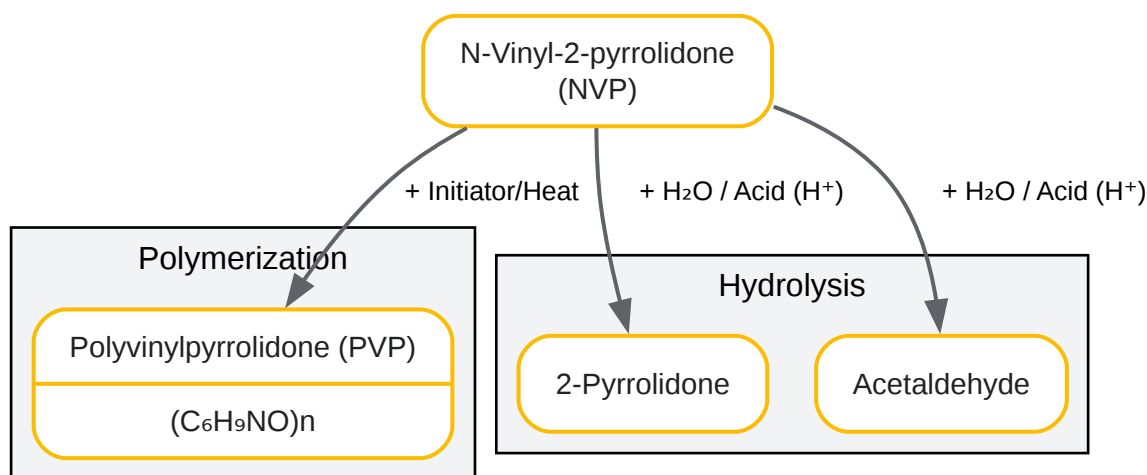


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Workflow for Water Content Determination by Karl Fischer Titration.

Key Chemical Reactions of NVP

The primary reactions involving NVP monomer are polymerization, which forms the basis of its applications, and hydrolysis, which is a key degradation pathway.



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Key Chemical Reactions of **N-Vinyl-2-pyrrolidone**.

Safety and Handling

NVP is classified as a hazardous substance and requires careful handling.

- **Hazards:** It is harmful if swallowed, inhaled, or absorbed through the skin.[9][23] It can cause severe eye irritation and may cause respiratory irritation.[9][23] NVP is also suspected of causing cancer.[10][23]
- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including chemical splash goggles, protective gloves, and clothing.[9][24] Avoid breathing vapors or mist.[9]
- **Storage:** Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.[4] Keep containers tightly closed and protected from direct sunlight.[4] It should be stored under slightly alkaline conditions to prevent hydrolysis and with a polymerization inhibitor.[6]

Conclusion

N-Vinyl-2-pyrrolidone is a critical monomer whose utility is directly linked to its high purity. For professionals in research and drug development, a comprehensive understanding of its properties is essential for successful formulation and application. The analytical methods detailed in this guide, including Gas Chromatography, HPLC, and Karl Fischer titration, provide the necessary tools to accurately assess the purity and quality of NVP, ensuring consistency and safety in its use. Adherence to proper safety and handling protocols is paramount when working with this versatile yet hazardous chemical.

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